

An In-depth Technical Guide to Tert-butyl 2-oxopiperidine-1-carboxylate

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Compound of Interest

Compound Name: 1-Boc-2-Piperidone

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical properties, synthesis, and reactivity of tert-butyl 2-oxopiperidine-1-carboxylate, a key intermediate in organic synthesis. The information is presented to support research and development in the pharmaceutical and chemical industries.

Core Chemical Properties

Tert-butyl 2-oxopiperidine-1-carboxylate, also known as N-Boc-2-piperidone, is a white to off-white solid at room temperature. Its core structure consists of a six-membered lactam ring with a tert-butyloxycarbonyl (Boc) protecting group on the nitrogen atom. This protecting group is stable under many reaction conditions but can be readily removed under mild acidic conditions, making it a valuable tool in multi-step syntheses.

Physicochemical Data

The following table summarizes the key physicochemical properties of tert-butyl 2-oxopiperidine-1-carboxylate.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₇ NO ₃	[1]
Molecular Weight	199.25 g/mol	[1]
IUPAC Name	tert-butyl 2-oxopiperidine-1-carboxylate	[1]
CAS Number	85908-96-9	[1]
Melting Point	34-37 °C	
Boiling Point	110 °C at 0.1 mmHg	
Appearance	White to off-white solid	
XLogP3	1.3	[1]

Spectral Data

The spectral data provides confirmation of the chemical structure of tert-butyl 2-oxopiperidine-1-carboxylate.

¹H NMR (600 MHz, CDCl₃): δ (ppm) 3.65 (t, J = 6.1 Hz, 2H), 2.50 (t, J = 9.6, 7.2 Hz, 2H), 1.82 (m, 4H), 1.52 (s, 9H).

¹³C NMR: Spectral data for tert-butyl 2-oxopiperidine-1-carboxylate is available and indicates the presence of the carbonyl carbon of the lactam, the carbonyl carbon of the Boc group, the quaternary carbon of the tert-butyl group, and the carbons of the piperidine ring and the methyl groups of the Boc protector.[1]

Infrared (IR) Spectroscopy: IR spectral data for tert-butyl 2-oxopiperidine-1-carboxylate is available, showing characteristic absorptions for the carbonyl groups of the lactam and the carbamate.[1]

Experimental Protocols

Synthesis of Tert-butyl 2-oxopiperidine-1-carboxylate

The synthesis of tert-butyl 2-oxopiperidine-1-carboxylate is typically achieved by the N-protection of 2-piperidone with di-tert-butyl dicarbonate (Boc₂O).

Materials:

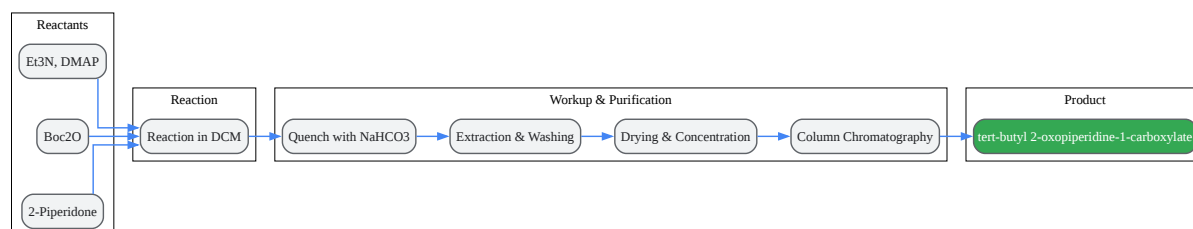
- 2-Piperidone
- Di-tert-butyl dicarbonate (Boc₂O)
- Triethylamine (Et₃N)
- 4-(Dimethylamino)pyridine (DMAP)
- Dichloromethane (DCM)
- Ethyl acetate
- Petroleum ether
- Saturated aqueous sodium bicarbonate (NaHCO₃)
- Brine
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- To a solution of 2-piperidone in dichloromethane (DCM), add triethylamine (Et₃N) and a catalytic amount of 4-(dimethylaminopyridine) (DMAP).
- To this stirred mixture, add a solution of di-tert-butyl dicarbonate (Boc₂O) in DCM dropwise at room temperature.
- Allow the reaction mixture to stir at room temperature for several hours, monitoring the progress by thin-layer chromatography (TLC).
- Upon completion of the reaction, quench the reaction with saturated aqueous sodium bicarbonate solution.

- Separate the organic layer and wash it sequentially with water and brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure to obtain the crude product.
- Purify the crude product by flash column chromatography on silica gel using a mixture of ethyl acetate and petroleum ether as the eluent to afford pure tert-butyl 2-oxopiperidine-1-carboxylate.

Characterization: The identity and purity of the synthesized compound should be confirmed by ^1H NMR, ^{13}C NMR, and IR spectroscopy, and by comparison with literature data.



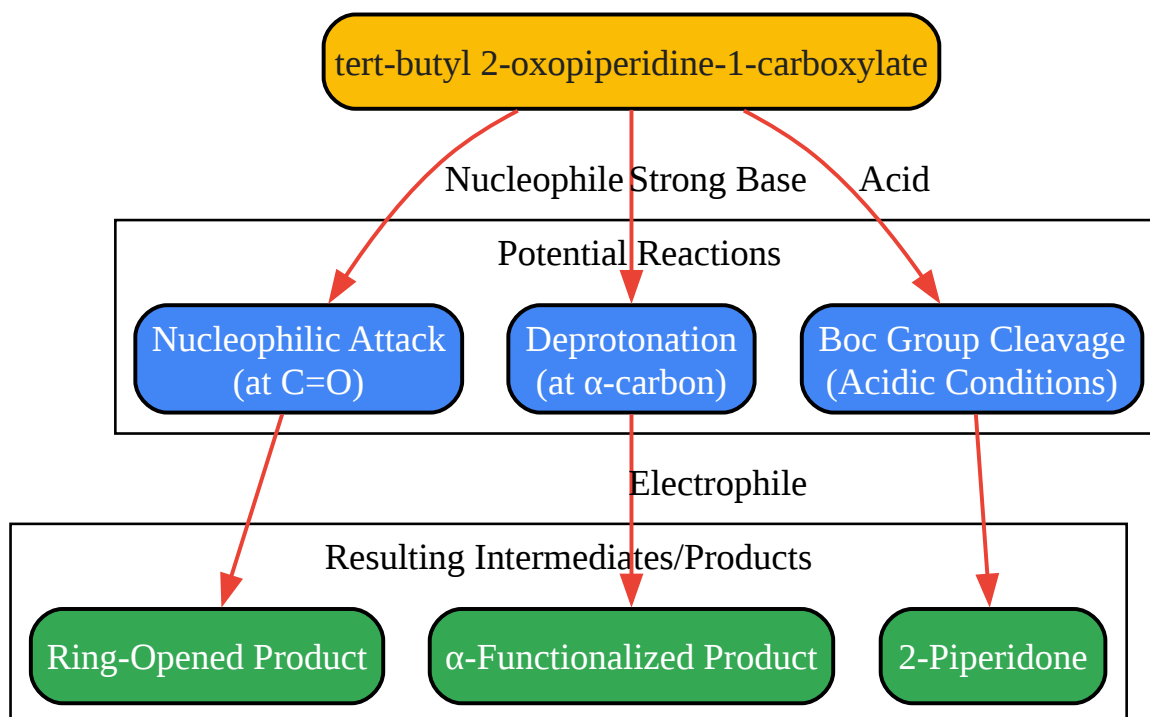
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Caption: Synthesis workflow for tert-butyl 2-oxopiperidine-1-carboxylate.

Chemical Reactivity

The chemical reactivity of tert-butyl 2-oxopiperidine-1-carboxylate is primarily governed by the lactam functionality and the Boc protecting group.

- **Nucleophilic Attack at the Carbonyl Carbon:** The carbonyl group of the lactam is susceptible to attack by nucleophiles. This can lead to ring-opening reactions under certain conditions.
- **Deprotonation at the α -Carbon:** The protons on the carbon atom adjacent to the lactam carbonyl (α -carbon) are acidic and can be removed by a strong base to form an enolate. This enolate can then react with various electrophiles, allowing for functionalization at this position.
- **Reactivity of the Boc Group:** The Boc group is stable to many reagents but can be cleaved under acidic conditions (e.g., trifluoroacetic acid in dichloromethane) to regenerate the free secondary amine of the piperidone ring. This allows for subsequent modifications at the nitrogen atom.



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Caption: Reactivity pathways of tert-butyl 2-oxopiperidine-1-carboxylate.

Biological Activity

While tert-butyl 2-oxopiperidine-1-carboxylate is primarily used as a synthetic intermediate, the 2-piperidone scaffold is found in various biologically active molecules. Derivatives of 2-piperidone have been investigated for their potential as inhibitors of β -amyloid aggregation, which is relevant to Alzheimer's disease research. Additionally, some 2-piperidone derivatives have shown antimicrobial activity. Direct biological screening data for tert-butyl 2-oxopiperidine-1-carboxylate is not widely reported in the literature, and its primary role remains that of a versatile building block for the synthesis of more complex and potentially bioactive compounds.

Safety Information

Tert-butyl 2-oxopiperidine-1-carboxylate is classified as causing serious eye irritation and is very toxic to aquatic life.^[1] Appropriate personal protective equipment (PPE), including safety glasses and gloves, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

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References

- 1. tert-Butyl 2-oxopiperidine-1-carboxylate | C₁₀H₁₇NO₃ | CID 7577838 - PubChem [pubchem.ncbi.nlm.nih.gov]
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